

Proper Disposal of (S)-(-)-2-Aminomethyl-1-ethylpyrrolidine: A Safety and Logistics Guide

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Compound of Interest

Compound Name: (S)-(-)-2-Aminomethyl-1-ethylpyrrolidine

Cat. No.: B131597

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of laboratory chemicals is paramount to ensuring a safe work environment and regulatory compliance. This guide provides essential, immediate safety and logistical information for the disposal of **(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine**, a flammable and corrosive amine.

(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine is a chemical that requires careful management due to its hazardous properties. It is classified as a flammable liquid and a corrosive substance that can cause severe skin burns and eye damage[1][2][3][4]. Adherence to strict disposal protocols is crucial to mitigate risks of injury, fire, and environmental contamination.

Key Safety and Physical Properties

A summary of the key quantitative data for **(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine** is presented below. This information is critical for a comprehensive understanding of its hazard profile.

Property	Value	Source
CAS Number	22795-99-9	[1]
Molecular Formula	C ₇ H ₁₆ N ₂	
Molecular Weight	128.22 g/mol	
Appearance	Colorless to very faint yellow clear liquid	[5]
Boiling Point	50-52 °C	
Density	0.919 g/mL at 25 °C	
Flash Point	57.2 °C (135.0 °F) - closed cup	
Signal Word	Danger	[1][2][3]

Hazard Classifications

Classification	Code	Description	Source
Flammable liquids	H226	Flammable liquid and vapour	[1][2][4]
Skin corrosion/irritation	H314	Causes severe skin burns and eye damage	[1][2][3][4]
Serious eye damage/eye irritation	H318 / H319	Causes serious eye damage / Causes serious eye irritation	[1]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation	[2][3]
Acute toxicity (oral)	H302	Harmful if swallowed	[2]
Acute toxicity (dermal)	H312	Harmful in contact with skin	[2]

Step-by-Step Disposal Protocol

Disposal of **(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine** must be conducted in strict accordance with local, regional, and national regulations[1][3]. In-laboratory treatment of this chemical is not recommended due to its hazardous nature. The following protocol outlines the necessary steps for its safe disposal.

1. Personal Protective Equipment (PPE): Before handling the chemical, ensure appropriate PPE is worn. This includes:

- Eye Protection: Chemical safety goggles and a face shield[5].
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure[5].
- Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact[5].
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a respirator may be required[3][5].

2. Waste Collection and Segregation:

- Waste Container: Use a designated, properly labeled, and chemically compatible container for collecting waste of **(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine**. The container should be kept tightly closed[3][5].
- Segregation: Do not mix this waste with other waste streams, especially incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides[3]. It should be collected as a non-halogenated organic solvent waste[6].

3. Labeling:

- Clearly label the waste container with the chemical name "**(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine**" and the appropriate hazard symbols (flammable, corrosive). The label should also include the date of waste accumulation[7].

4. Storage:

- Store the waste container in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and other ignition sources[1][3][5].
- The storage area should be a designated flammable liquid storage cabinet or area[3].
- Ensure the storage area is locked to prevent unauthorized access[1].

5. Disposal:

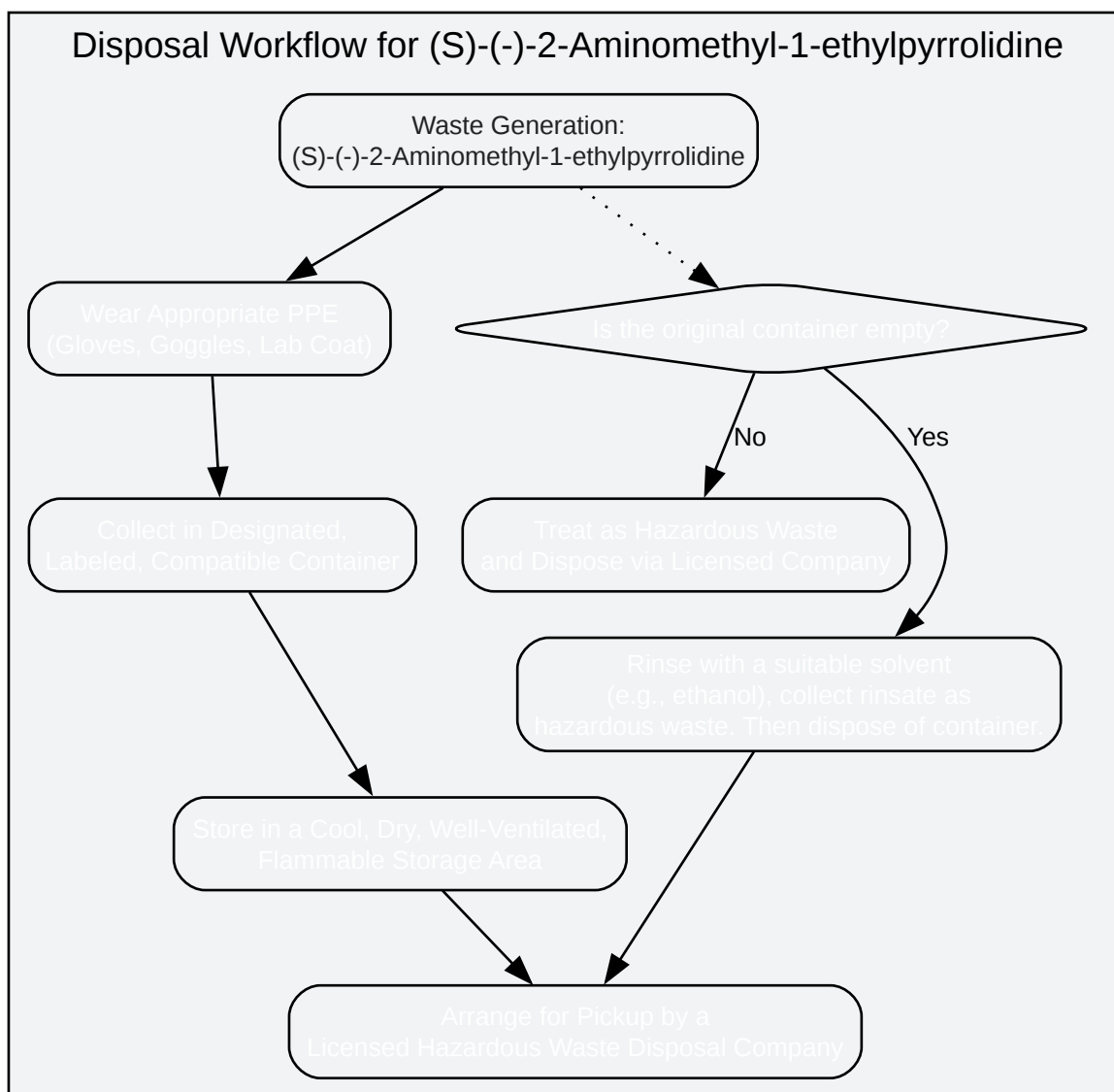
- Licensed Waste Disposal Company: The disposal of **(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine** must be entrusted to a licensed hazardous waste disposal company[1]. Do not attempt to dispose of this chemical down the drain or in regular trash[7][8].
- Regulatory Compliance: The disposal company will ensure that the waste is managed and disposed of in accordance with all applicable environmental regulations[3].

6. Contaminated Materials:

- Any materials contaminated with **(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine**, such as absorbent materials from a spill, gloves, and empty containers, must also be treated as hazardous waste and disposed of through the licensed waste disposal company[1][5].
- Before disposing of the original container, ensure it is completely empty[1].

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine**.



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Caption: Decision workflow for the safe disposal of **(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine**.

By adhering to these procedures, laboratories can ensure the safe and compliant disposal of **(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine**, protecting both personnel and the environment. Always refer to the specific Safety Data Sheet (SDS) for the product and consult with your institution's environmental health and safety department for any site-specific procedures.

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